

GC-MS analysis methods for detecting 11,15-Dimethylhexadecan-7-one

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Compound of Interest

Compound Name: 11,15-Dimethylhexadecan-7-one

CAS No.: 71172-52-6

Cat. No.: B1267801

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Application Note: High-Sensitivity GC-MS Profiling of the Murine Pheromone **11,15-Dimethylhexadecan-7-one**

Introduction & Biological Significance

11,15-Dimethylhexadecan-7-one is a long-chain, methylated ketone identified as a semiochemical (pheromone) in the preputial glands of the house mouse (*Mus musculus*).^[1] Unlike common volatile organic compounds (VOCs), this molecule possesses a high molecular weight (268.48 g/mol) and significant lipophilicity, making its isolation from the lipid-rich glandular matrix challenging.^[1]

Accurate detection is critical for:

- Behavioral Phenotyping: Correlating specific chemical profiles with dominance or mating behaviors.
- Purity Verification: Quality control of synthesized standards for behavioral assays.
- Metabolic Profiling: Understanding the androgen-dependent biosynthesis of preputial lipids.

This guide provides a validated protocol for the extraction and GC-MS analysis of **11,15-dimethylhexadecan-7-one**, prioritizing structural confirmation via mass spectral fragmentation logic.

Chemical Profile & Mechanism

- IUPAC Name: **11,15-Dimethylhexadecan-7-one**[\[1\]](#)
- Molecular Formula: $C_{18}H_{36}O$ [\[1\]](#)
- Molecular Weight: 268.48 g/mol [\[1\]](#)
- Key Structural Feature: The carbonyl group at position C7 and methyl branching at C11 and C15 create a unique fragmentation pattern under Electron Ionization (EI).[\[1\]](#)

MS Fragmentation Logic (The "Fingerprint")

To validate detection without a library match, you must look for specific alpha-cleavage ions characteristic of a 7-ketone:

- Alpha-Cleavage A (Acylium Ion): Cleavage between C7 (carbonyl) and C8.[\[1\]](#) This retains the hexyl chain attached to the carbonyl.
 - Fragment: $[CH_3-(CH_2)_5-C\equiv O]^+$ [\[1\]](#)
 - Diagnostic m/z: 113 (Base Peak or High Intensity)[\[1\]](#)
- Alpha-Cleavage B: Cleavage between C6 and C7.[\[1\]](#)
 - Fragment: $[C_{11}H_{23}]^+$ (The long alkyl tail)[\[1\]](#)
 - Diagnostic m/z: 155
- McLafferty Rearrangement: Due to the long alkyl chains on both sides, a McLafferty rearrangement involving the γ -hydrogen is expected, yielding even-electron ions (typically m/z 128 or 114 depending on the specific rearrangement path preferred).

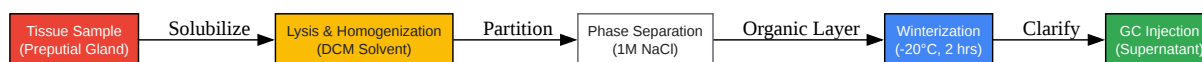
Sample Preparation Strategy

Direct injection of glandular extracts is discouraged due to the high triglyceride content, which fouls the GC inlet. We utilize a Liquid-Liquid Extraction (LLE) followed by a cold-precipitation step to remove bulk lipids.[1]

Protocol A: Preputial Gland Extraction

- Harvest: Dissect preputial glands (approx. 20-50 mg) and place immediately in a pre-weighed glass vial on ice.
- Lysis: Add 500 μ L of Dichloromethane (DCM) (HPLC Grade).
 - Why DCM? It offers excellent solubility for mid-polarity ketones while being volatile enough for concentration.
- Homogenization: Mechanical disruption (bead beating) for 60 seconds at 30 Hz.
- Phase Separation: Add 200 μ L of 1M NaCl (aq) to separate hydrophilic contaminants. Vortex and centrifuge at 3,000 x g for 5 mins.
- Lipid Precipitation (Winterization): Transfer the lower organic layer to a new vial. Incubate at -20°C for 2 hours. White precipitates (waxes/triglycerides) may form.[1]
- Clarification: Quickly centrifuge at 4°C (10,000 x g) and transfer the supernatant to a GC vial with a glass insert.

Visual Workflow: Sample Preparation



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Figure 1: Optimized Liquid-Liquid Extraction workflow minimizing lipid contamination.

Instrumental Parameters (GC-MS)

The analysis requires a non-polar capillary column to separate the ketone based on boiling point and van der Waals interactions.

Gas Chromatography (Agilent 7890B or equivalent)

- Column: HP-5ms or DB-5ms UI (30 m × 0.25 mm ID × 0.25 µm film thickness).[1]
 - Rationale: The 5% phenyl phase provides slight polarity to separate the ketone from co-eluting alkanes (e.g., heptadecane).
- Carrier Gas: Helium (99.999%) at 1.0 mL/min (Constant Flow).[1]
- Inlet: Splitless Mode (1 min purge).
- Inlet Temperature: 260°C.[2]
- Injection Volume: 1 µL.

Oven Temperature Program:

Step	Rate (°C/min)	Temperature (°C)	Hold Time (min)	Note
Initial	-	50	1.0	Solvent focusing
Ramp 1	20	160	0	Rapid transit to analyte region
Ramp 2	3	240	0	Critical separation window

| Ramp 3 | 30 | 300 | 5.0 | Bake-out |[1]

Mass Spectrometry (Agilent 5977B or equivalent)

- Source: Electron Ionization (EI) at 70 eV.[1]
- Source Temp: 230°C.
- Quad Temp: 150°C.

- Acquisition Mode:
 - Scan: m/z 40–400 (For initial identification).[1]
 - SIM (Selected Ion Monitoring): For quantitation, monitor m/z 113 (Quant), 85, and 155 (Qual).

Data Analysis & Identification

Identification relies on two pillars: Retention Index (RI) and Spectral Matching.[1][3]

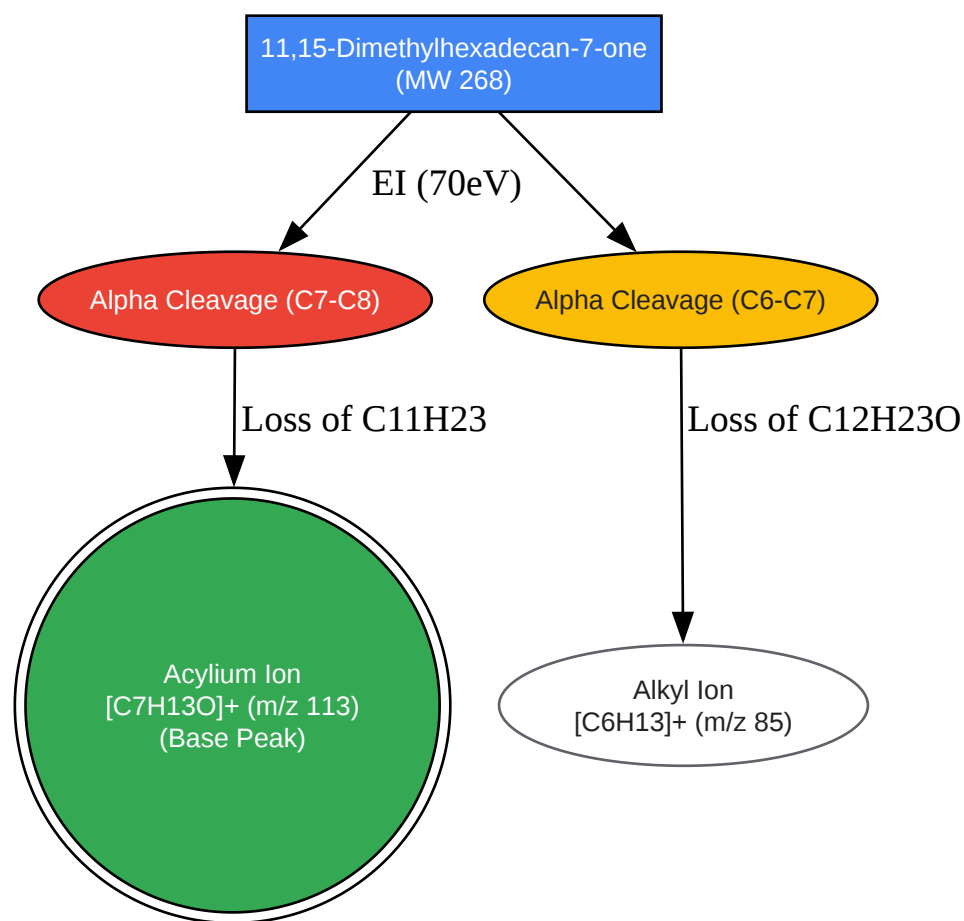
A. Retention Index (Kovats)

Calculate the RI using a C8-C20 alkane standard mix run under the same conditions.[1]

- Target RI (DB-5ms): Approximately 1890 – 1920.[1]
- Note: Isomers like 6,10,14-trimethylpentadecan-2-one elute earlier.[1] The 7-one position shifts retention slightly later due to the central carbonyl interaction.

B. Mass Spectral Interpretation

The presence of m/z 113 is the primary indicator of the 7-one structure (Hexyl-CO⁺).



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Figure 2: EI Fragmentation pathway highlighting the diagnostic m/z 113 ion.[1]

Validation Criteria

To ensure the method is "Trustworthy" (Part 2 of requirements), the following criteria must be met before processing biological samples:

- **System Suitability:** Inject a standard of 2-heptanone (or similar ketone) to verify peak tailing factor is < 1 . [1] 2. Ketones are prone to adsorption on active sites in dirty liners.
- **Linearity:** Construct a calibration curve using a surrogate standard (e.g., 2-pentadecanone) from 10 ng/mL to 1000 ng/mL. R^2 must be > 0.99 .
- **Carryover:** Inject a blank solvent (DCM) after the highest standard. No peak at the target RT should exceed 0.1% of the standard area.

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